

# A Comparative Analysis of the Brisance of Pentryl and Other Secondary Explosives

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## Compound of Interest

Compound Name: Pentryl

Cat. No.: B1208548

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This guide provides an objective comparison of the brisance of **Pentryl** against other common secondary explosives, supported by experimental data. Brisance, the shattering capability of a high explosive, is a critical performance metric for researchers and scientists in the field of energetic materials. It is primarily determined by the detonation pressure of the explosive.<sup>[1][2]</sup> This document summarizes key performance indicators, details the experimental protocols used to determine these properties, and offers a logical framework for understanding the factors that influence brisance.

## Comparative Performance Data

The shattering effect of an explosive is closely linked to its detonation velocity, density, and detonation pressure. The following table summarizes key performance metrics for **Pentryl** and other well-characterized secondary explosives such as Trinitrotoluene (TNT), Tetryl, Pentaerythritol tetranitrate (PETN), Cyclotrimethylene trinitramine (RDX), and Cyclotetramethylene tetranitramine (HMX).

Explosive Compound	Abbreviation	Test Density (g/cm <sup>3</sup> )	Detonation Velocity (m/s)	Detonation Pressure (kbar)	Lead Block Compression (mm)	Trauzl Test (cm <sup>3</sup> )
Pentryl	-	0.80	5,000[3][4]	Not Available	18.5[3]	15.8[3]
Tetryl	-	1.71	7,570[5]	260[5]	16.6[3]	13.8[3]
Trinitrotoluene	TNT	1.60	6,900[5]	~200[5]	14.8[3]	12.2[3]
PETN	-	1.73	8,350[6]	332[7]	Not Directly Comparable	Not Directly Comparable
RDX	-	1.80	8,750[5]	349[5]	Not Directly Comparable	Not Directly Comparable
HMX	-	1.90	9,100[5]	~400[5]	Not Directly Comparable	Not Directly Comparable

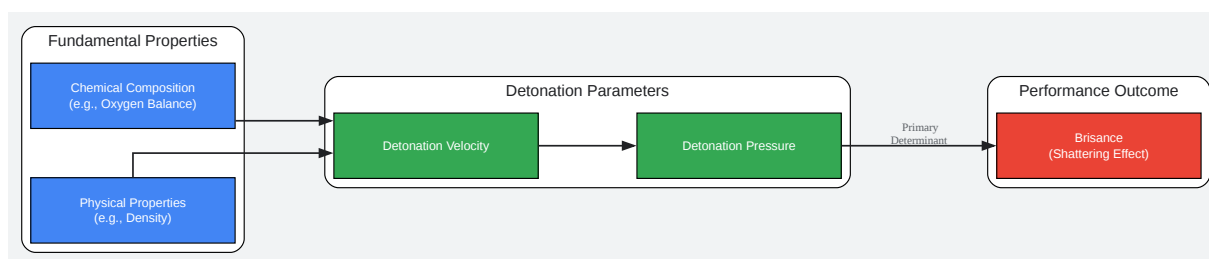
Note: Data for Lead Block Compression and the Trauzl Test are from a single study where 50-gram samples were used, allowing for direct comparison between **Pentryl**, Tetryl, and TNT under those specific conditions.[3] Detonation velocities for **Pentryl** are cited at a much lower density than the other explosives, impacting direct comparison. **Pentryl**'s true density is 1.82 g/cm<sup>3</sup>. [4] Other sources show **Pentryl**'s sand-crushing strength is 29% greater than TNT and 4% greater than Tetryl.[4]

Based on lead block compression tests, **Pentryl** demonstrates a higher brisance than Tetryl and TNT, producing a greater deformation of the lead cylinder.[3] Specifically, its compression value is approximately 11% greater than Tetryl and 25% greater than TNT.[4] Similarly, in the

small Trauzl test, which measures the explosive's ability to expand a cavity in a lead block, **Pentryl** outperforms both Tetryl and TNT.[3] However, when compared to premier military explosives like RDX and HMX, which possess significantly higher detonation velocities and pressures, it is evident that **Pentryl** occupies a performance tier below them but is highly effective among classical aromatic explosives.[5][8]

## Factors Influencing Explosive Brisance

The brisance of an explosive is not a fundamental property but rather the result of several interrelated characteristics. The diagram below illustrates the logical relationship between the physical and chemical properties of an explosive and its resulting shattering effect.



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- To cite this document: BenchChem. [A Comparative Analysis of the Brisance of Pentryl and Other Secondary Explosives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208548#comparing-the-brisance-of-pentryl-to-other-secondary-explosives]

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